

An In-Depth Technical Guide to 2-Piperidone: Safety and Handling Protocols

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Compound of Interest

Compound Name: 2-Piperidone

Cat. No.: B129406

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For: Researchers, Scientists, and Drug Development Professionals

Introduction

2-Piperidone (CAS No. 675-20-7), also known as δ -Valerolactam, is a heterocyclic organic compound classified as a lactam.^[1] It presents as a white to off-white crystalline solid at room temperature.^{[1][2]} Due to its chemical structure, **2-Piperidone** serves as a valuable building block and intermediate in the synthesis of various pharmaceutical agents, including analgesics and antipsychotics, as well as in the agrochemical industry.^{[1][3]} Given its application in research and development, a thorough understanding of its safety profile and handling requirements is critical to ensure the well-being of laboratory personnel.

This guide provides a comprehensive overview of the safety, handling, and emergency procedures for **2-Piperidone**, consolidating data from multiple safety data sheets and toxicological resources.

Hazard Identification and Classification

2-Piperidone is considered hazardous by the OSHA Hazard Communication Standard (29 CFR 1910.1200).^[4] However, its classification can vary depending on the source and impurities. Aggregated data from the European Chemicals Agency (ECHA) indicates that while a minority of notifications report it as not meeting GHS hazard criteria, the majority classify it as an irritant.^[2]

GHS Classification Summary

The most frequently reported GHS classifications are summarized below.

Hazard Class	Category	Signal Word	GHS Pictogram
Skin Corrosion/Irritation	2	Warning	GHS07
Serious Eye Damage/Eye Irritation	2 / 2A	Warning	GHS07
Specific Target Organ Toxicity (Single Exposure)	3	Warning	GHS07
Acute Toxicity (Oral)	4	Warning	GHS07

Sources:[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H302	Harmful if swallowed.
H315	Causes skin irritation.[2][7]	
H319	Causes serious eye irritation. [2][7]	
H335	May cause respiratory irritation.[2][7]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2][7]
(Prevention)	P264	Wash face, hands and any exposed skin thoroughly after handling.[4][7]
P271	Use only outdoors or in a well-ventilated area.[4][7]	
P280	Wear protective gloves/eye protection/face protection.[2][7]	
Precautionary	P302 + P352	IF ON SKIN: Wash with plenty of water.[2][7]
(Response)	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][7]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][7]	
P319	Get medical help if you feel unwell.[7]	

P332 + P317	If skin irritation occurs: Get medical help.[7]	
P362 + P364	Take off contaminated clothing and wash it before reuse.[2][7]	
Precautionary	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[2][7]
(Storage)	P405	Store locked up.[4][7]
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant.[2][4]
(Disposal)		

Sources:[2][4][7]

Toxicological Properties

The toxicological properties of **2-Piperidone** have not been fully investigated, but available data indicates low to moderate acute toxicity.[1][8] The primary hazards are related to irritation upon exposure.[1]

Acute Toxicity Data

Route of Exposure	Type of Test	Species Observed	Dose/Duration	Toxic Effects Noted
Oral	LDLo	Rat	11 gm/kg	Behavioral (convulsions), Respiratory (cyanosis).[9][10]
Intraperitoneal	LD50	Mouse	>1 gm/kg	Behavioral (somnolence).[9]
Intravenous	LD50	Mouse	600 mg/kg	Lethal dose value reported. [9]

Source:[9]

Other Toxicological Effects

- Irritation: Prolonged or repeated exposure can cause irritation to the skin, eyes, and respiratory system.[1] Inhalation of dust may lead to respiratory tract irritation.[1]
- Chronic Exposure: Data on chronic exposure is limited. However, animal studies suggest potential hepatotoxic effects at high doses.[1]
- Carcinogenicity and Mutagenicity: **2-Piperidone** is not currently classified as a carcinogen by major regulatory bodies like IARC or the U.S. EPA, and there is no definitive evidence linking it to mutagenicity or reproductive toxicity.[1]

Experimental Protocols for Safety Assessment

The determination of the toxicological data presented above follows internationally recognized experimental guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- Acute Oral Toxicity (LDLo/LD50): Protocols such as OECD Guideline 425 (Up-and-Down Procedure) are used. This method involves administering the substance to a small number of animals one at a time. The dose for each subsequent animal is adjusted up or down

depending on the outcome for the previous animal. This approach minimizes the number of animals required to estimate the acute oral toxicity. Observations include changes in skin, fur, eyes, and behavior, with a particular focus on tremors, convulsions, and coma.^[11]

- **Skin Irritation/Corrosion:** OECD Guideline 404 is a standard protocol. A small amount of the test substance is applied to a shaved patch of skin on a test animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals over a period of up to 14 days.
- **Eye Irritation/Corrosion:** OECD Guideline 405 involves applying the test substance into one eye of a test animal. The eye is then observed for a set period for signs of corneal opacity, iritis, conjunctival redness, and swelling.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₅ H ₉ NO
Molecular Weight	99.13 g/mol ^[2]
Appearance	White to off-white crystalline solid ^{[1][2]}
Melting Point	38-40 °C ^[9]
Boiling Point	256-262 °C ^[9]
Flash Point	133 - 147 °C ^{[8][9]}
Autoignition Temp.	335 °C ^[8]
Solubility in Water	291 g/L (at 25 °C) ^{[2][9]}
Incompatible Agents	Strong oxidizing agents, acids, and bases. ^{[1][8]}
Hazardous Decomp.	Emits toxic fumes of Nitrogen oxides (NO _x), Carbon monoxide (CO), and Carbon dioxide (CO ₂) when heated to decomposition. ^{[4][8]}

Sources:^{[1][2][4][8][9]}

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

Personal Protective Equipment (PPE)

Area	Specification
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
Skin	Wear appropriate, chemically resistant gloves (e.g., nitrile, neoprene) and protective clothing or a lab coat to prevent skin exposure.[8][12]
Respiratory	In case of inadequate ventilation or when handling large quantities, use a NIOSH or European Standard EN 149 approved respirator. Follow OSHA respirator regulations in 29 CFR 1910.134.[8][12]

Sources:[8][12]

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood. [7][12]
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation location.[4][13]

General Handling Practices

- Avoid contact with skin, eyes, and clothing.[8]
- Avoid breathing dust or vapors.[4]

- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[14\]](#)

Storage Conditions

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)[\[8\]](#)
- Keep containers tightly closed when not in use.[\[8\]](#)
- To maintain long-term stability, store at temperatures below 25 °C and protect from moisture.[\[1\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention if you feel unwell. [4] [8]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Flush skin for at least 15 minutes. Get medical attention if irritation persists. [4] [8]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention. [4] [8]
Ingestion	Clean mouth with water. Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Get medical attention. [4] [8]

Sources:[4][8]

Fire Fighting Measures

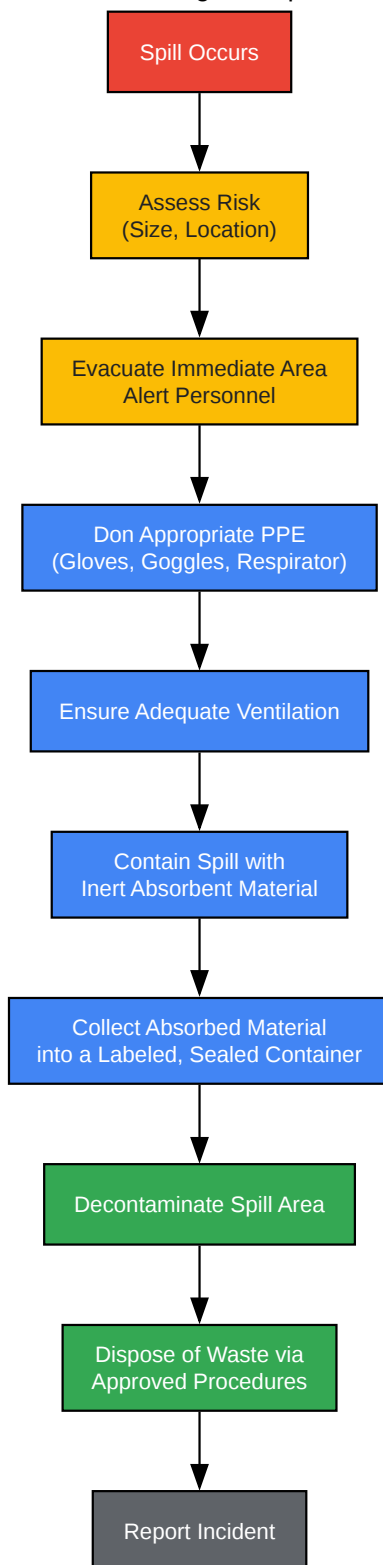
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[4][8][15]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[4][8]
- Specific Hazards: When heated to decomposition, it emits toxic fumes of nitrogen oxides, carbon monoxide, and carbon dioxide.[8]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid breathing dust and contact with the substance.[4][15]
- Containment and Cleanup: For small spills, sweep up or absorb the material with an inert substance (e.g., sand, silica gel, vermiculite).[4][8] Place the material into a suitable, clean, dry, closed container for disposal.[8] Prevent the product from entering drains.[15]

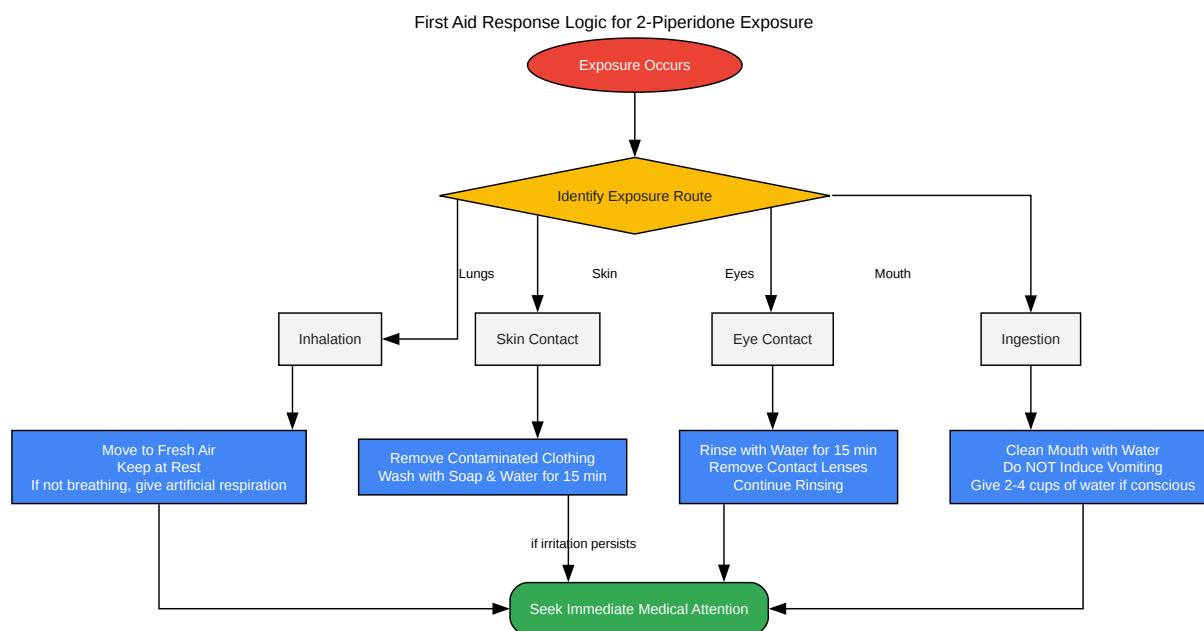
Mandatory Visualizations

Workflow for Handling a 2-Piperidone Spill



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Caption: Logical workflow for responding to an accidental spill of **2-Piperidone**.



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Caption: Decision-making flowchart for first aid response to **2-Piperidone** exposure.

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